

- **Butenafine's Potency Profile:** One study found that the MICs of butenafine against dermatophytes were comparable to those of ciclopirox olamine and generally lower than those of econazole nitrate [1]. Another study confirmed its potent activity, with an MIC range that was broader than luliconazole but still demonstrating strong efficacy [2].
- **Cross-Resistance Concern:** Butenafine shares its molecular target, squalene epoxidase, with the allylamines (terbinafine, naftifine) [3] [4]. Consequently, point mutations in the squalene epoxidase gene (such as Leu393Phe) that confer resistance to terbinafine can also lead to **cross-resistance to butenafine** [5]. This is a critical consideration in geographic regions where terbinafine-resistant dermatophytes are prevalent [5].

Key Experimental Protocols Cited

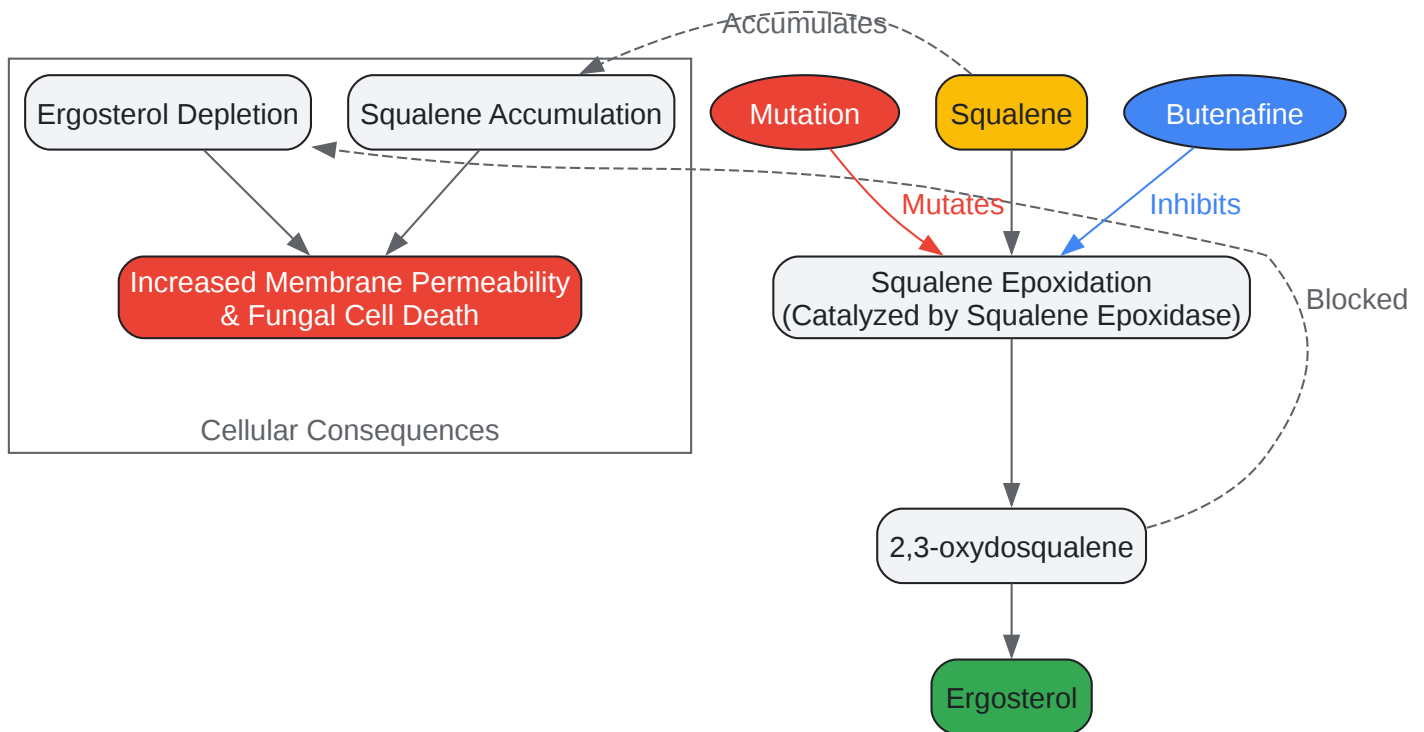
The reliability of MIC data depends on standardized laboratory methods. Here are the methodologies used in the cited studies:

- **CLSI M38-A2 Broth Microdilution** [2]: This is a reference method from the Clinical and Laboratory Standards Institute. It involves creating a series of antifungal concentrations in a liquid broth, inoculating with a standardized number of fungal spores (conidia), and incubating to determine the lowest concentration that visually inhibits growth.
- **Microdilution Method Adapted from NCCLS** [1]: The study comparing butenafine, econazole, and ciclopirox used a method based on guidelines from the National Committee for Clinical Laboratory Standards (now CLSI), which is similar in principle to the CLSI M38-A2 method.

Mechanism of Action and Resistance

The following diagram illustrates the mechanism of action of butenafine and the primary cause of resistance, integrating it into the fungal sterol biosynthesis pathway.

Butenafine MoA and Resistance



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Key Takeaways for Professionals

- **Efficacy:** The MIC data supports butenafine as a highly potent antifungal against common, susceptible dermatophytes.
- **Resistance Awareness:** Its efficacy can be severely compromised in strains with specific squalene epoxidase mutations (e.g., Leu393Phe), a significant issue in some regions [5].
- **Broader Activity:** While potent against dermatophytes, note that butenafine has shown limited activity against some yeasts like *Candida albicans* and *Malassezia furfur* compared to broader-spectrum agents like ciclopirox olamine [1].

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References

1. Evaluation of in vitro activity of ciclopirox olamine, ... [pubmed.ncbi.nlm.nih.gov]
2. Antifungal drug susceptibility profile of clinically important ... [pubmed.ncbi.nlm.nih.gov]
3. Allylamines, Benzylamines, and Fungal Cell Permeability [pmc.ncbi.nlm.nih.gov]
4. Butenafine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Antifungal Drug Resistance: Background, Species, Outlook [dermnetz.org]

To cite this document: Smolecule. [MIC Comparison of Butenafine and Other Antifungals Against Dermatophytes]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b567747#butenafine-mic-comparison-allylamines-azoles-dermatophytes>]

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